

Application Notes and Protocols: SKF-83566

Solubility and Handling

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Compound of Interest

Compound Name: SKF 95601

Cat. No.: B1681804

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of SKF-83566 in DMSO and aqueous buffers, along with protocols for solution preparation and handling. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

SKF-83566 is a potent and selective antagonist of the D1-like dopamine receptor family (D1 and D5 receptors). It also exhibits activity as a weaker antagonist at the 5-HT2 receptor, an inhibitor of the dopamine transporter (DAT), and a selective inhibitor of adenylyl cyclase 2 (AC2). Its diverse pharmacological profile makes it a valuable tool in neuroscience research, particularly in studies related to neuropsychiatric disorders and dopaminergic signaling. Accurate preparation of SKF-83566 solutions is fundamental to achieving reliable and interpretable experimental outcomes.

Solubility Data

The solubility of SKF-83566 hydrobromide in various solvents is summarized in the table below. This information is critical for the preparation of stock solutions and working concentrations for in vitro and in vivo studies.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO (Dimethyl Sulfoxide)	100 mM	41.31 mg/mL	Clear solution is readily formed.
Water	5 mM	2.07 mg/mL	Gentle warming may be required to fully dissolve the compound. [1]
Ethanol	25 mM	10.33 mg/mL	-
Aqueous Buffers (e.g., PBS, Tris)	Not explicitly defined	Not explicitly defined	It is recommended to first prepare a concentrated stock solution in DMSO and then dilute it to the final concentration in the desired aqueous buffer.

Note: The molecular weight of SKF-83566 hydrobromide is 413.15 g/mol . Calculations for mg/mL are based on this value.

Experimental Protocols

Preparation of a Concentrated Stock Solution in DMSO (100 mM)

This protocol describes the preparation of a 100 mM stock solution of SKF-83566 hydrobromide in DMSO.

Materials:

- SKF-83566 hydrobromide powder
- Anhydrous DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Analytical balance

Procedure:

- Weigh out the desired amount of SKF-83566 hydrobromide powder using an analytical balance. For example, to prepare 1 mL of a 100 mM solution, weigh out 41.31 mg.
- Transfer the powder to a sterile microcentrifuge tube or vial.
- Add the appropriate volume of anhydrous DMSO. For a 100 mM solution with 41.31 mg of powder, add 1 mL of DMSO.
- Vortex the solution until the powder is completely dissolved. The solution should be clear and free of particulates.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.

Preparation of a Working Solution in Aqueous Buffer (e.g., PBS)

This protocol describes the preparation of a working solution of SKF-83566 in an aqueous buffer, such as Phosphate-Buffered Saline (PBS), by diluting a DMSO stock solution.

Materials:

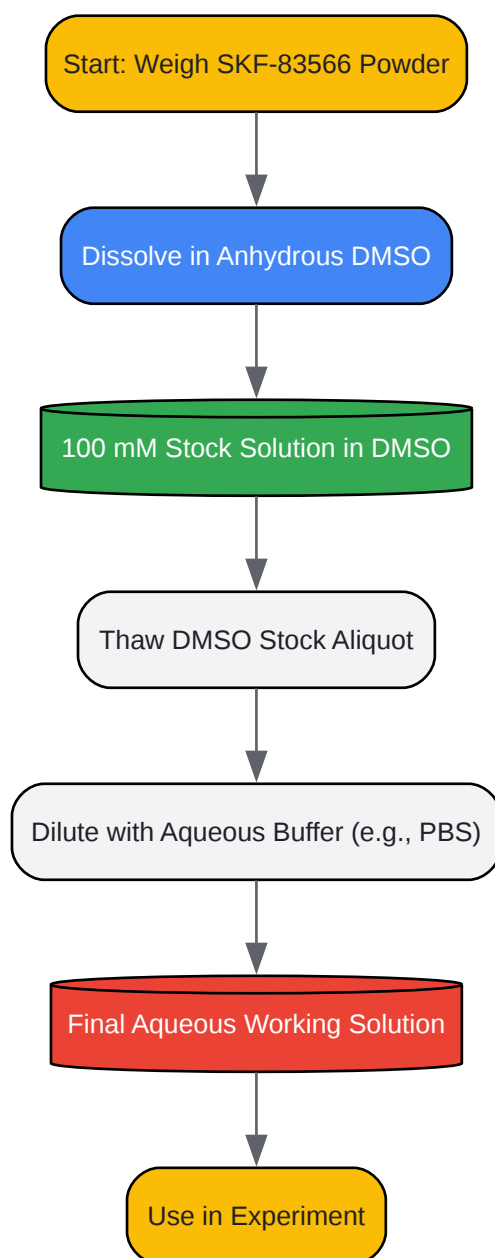
- 100 mM SKF-83566 in DMSO stock solution
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile microcentrifuge tubes

- Calibrated pipettes

Procedure:

- Thaw a frozen aliquot of the 100 mM SKF-83566 in DMSO stock solution at room temperature.
- Briefly vortex the stock solution to ensure homogeneity.
- Perform a serial dilution of the DMSO stock solution into the aqueous buffer to achieve the desired final concentration. For example, to prepare 1 mL of a 100 μ M working solution:
 - Add 999 μ L of PBS to a sterile microcentrifuge tube.
 - Add 1 μ L of the 100 mM SKF-83566 in DMSO stock solution to the tube.
- Vortex the working solution gently to ensure it is well-mixed.
- It is recommended to prepare aqueous working solutions fresh on the day of use. If precipitation occurs upon dilution, gentle warming or sonication may help to redissolve the compound. However, be mindful of the potential for degradation with excessive heat.

Workflow for Preparing Aqueous Working Solutions



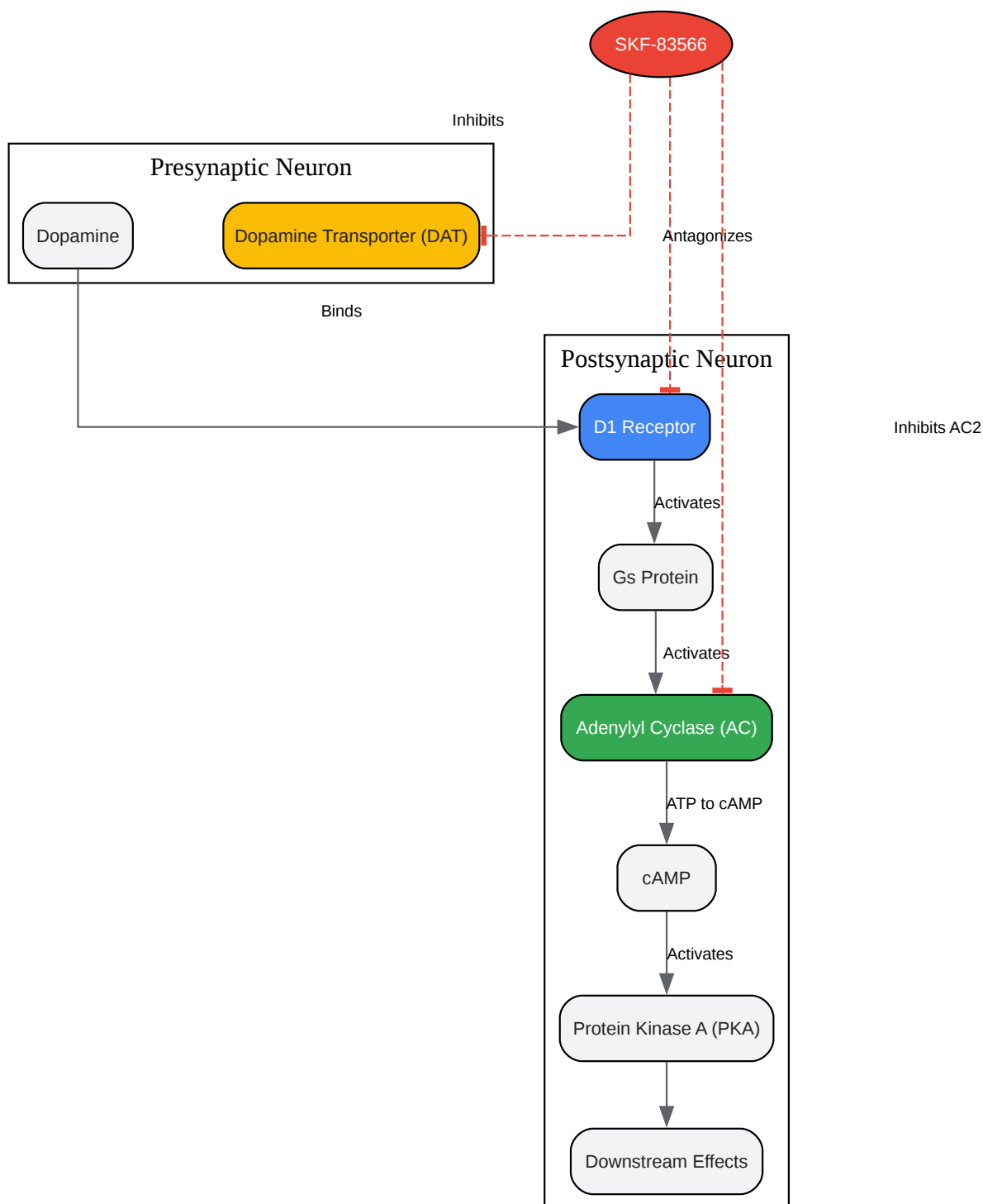
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Caption: Workflow for preparing SKF-83566 aqueous solutions.

Signaling Pathways

SKF-83566 primarily acts as an antagonist at D1-like dopamine receptors. This antagonism inhibits the downstream signaling cascade initiated by dopamine binding, which typically involves the activation of adenylyl cyclase and the subsequent production of cyclic AMP (cAMP). Additionally, SKF-83566 can inhibit the dopamine transporter (DAT), leading to an

increase in extracellular dopamine levels, and also antagonize 5-HT₂ receptors and inhibit adenylyl cyclase 2.



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Caption: SKF-83566 mechanism of action.

Stability and Storage

- **Solid Form:** SKF-83566 hydrobromide powder is stable at room temperature for short periods but should be stored desiccated at 4°C for long-term storage.
- **DMSO Stock Solutions:** When stored in anhydrous DMSO at -20°C or -80°C, SKF-83566 stock solutions are stable for several months. Avoid repeated freeze-thaw cycles by preparing small aliquots.
- **Aqueous Solutions:** It is strongly recommended to prepare aqueous solutions of SKF-83566 fresh for each experiment. The stability of SKF-83566 in aqueous buffers over extended periods has not been extensively characterized. If short-term storage (a few hours) at 4°C is necessary, protect the solution from light.

Troubleshooting

- **Precipitation in Aqueous Solutions:** If the compound precipitates out of the aqueous buffer upon dilution from the DMSO stock, try the following:
 - Ensure the final concentration of DMSO in the working solution is as low as possible (typically <0.5%).
 - Gently warm the solution (e.g., in a 37°C water bath) for a short period.
 - Briefly sonicate the solution.
- **Inconsistent Experimental Results:** Inconsistent results may arise from:
 - Degradation of the compound due to improper storage or handling.
 - Inaccurate solution concentrations. Always use calibrated pipettes and an analytical balance.
 - Repeated freeze-thaw cycles of stock solutions. Prepare and use single-use aliquots.

By following these guidelines, researchers can confidently prepare and use SKF-83566 in their experiments, leading to more reliable and reproducible data.

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References

- 1. SKF-83566, a D1-dopamine receptor antagonist, inhibits the dopamine transporter - PubMed [pubmed.ncbi.nlm.nih.gov]
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